

Technical Support Center: Clarification Required for "Angustine"

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Compound of Interest

Compound Name:	Angustine
CAS No.:	40041-96-1
Cat. No.:	B1213357

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Our initial investigation to build a comprehensive technical support center for the quantification of "**Angustine**" in complex matrices has revealed the existence of multiple distinct compounds referred to by similar names. To provide you with accurate and relevant troubleshooting guides, experimental protocols, and biological pathway information, we require your assistance in identifying the specific "**Angustine**" molecule you are working with.

Below are the different compounds we have identified based on scientific literature and chemical databases. Please review the information and specify which compound is the subject of your inquiry.

Identified Compounds:

Compound Name	Molecular Formula	PubChem CID	Key Characteristics
Angustine	C ₂₀ H ₁₅ N ₃ O	441983	An alkaloid belonging to the beta-carboline class. ^[1]
Angustin A	C ₁₆ H ₁₄ O ₇	124544647	A xanthone derivative. ^[2]
Augustine	C ₁₇ H ₁₉ NO ₄	157561	An alkaloid found in various plant species. ^[3]

The significant structural and chemical differences between these molecules mean that their analytical behavior, stability, and biological interactions will be unique. For example, a sample preparation protocol optimized for the beta-carboline alkaloid "**Angustine**" would likely be unsuitable for the xanthone "Angustin A".

Next Steps:

Once you have identified the correct compound, we will proceed with creating a tailored technical support center that will include:

- **Frequently Asked Questions (FAQs):** Addressing common challenges encountered during the quantification of your specific "**Angustine**" molecule in complex biological matrices such as plasma, urine, or tissue homogenates.
- **Troubleshooting Guides:** Detailed, step-by-step solutions for issues related to sample preparation, chromatography, and mass spectrometry.
- **Experimental Protocols:** Comprehensive methodologies for sample extraction, cleanup, and LC-MS/MS analysis, including recommended parameters.
- **Data Presentation:** Clear and concise tables summarizing critical quantitative data from relevant studies.
- **Signaling Pathways and Workflow Diagrams:** Custom visualizations using Graphviz to illustrate relevant biological pathways and experimental workflows, adhering to your

specified formatting requirements.

We look forward to your clarification to ensure we provide the most accurate and effective technical support for your research.

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References

- [1. Angustine | C₂₀H₁₅N₃O | CID 441983 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Angustin A | C₁₆H₁₄O₇ | CID 124544647 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. Augustine | C₁₇H₁₉NO₄ | CID 157561 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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